

fundamental reactions of 4-methyl-1-heptene

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Compound of Interest

Compound Name: 4-methyl-1-Heptene

Cat. No.: B3366107

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An In-depth Technical Guide to the Fundamental Reactions of **4-Methyl-1-Heptene**

Introduction

4-Methyl-1-heptene is an aliphatic, unsaturated hydrocarbon with the chemical formula C_8H_{16} and a molecular weight of 112.21 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) As an unsymmetrical terminal alkene, its structure features a chiral center at the C4 position and a double bond between C1 and C2. This dissymmetry makes it an excellent substrate for studying the principles of regioselectivity and stereoselectivity in electrophilic addition reactions, which form the cornerstone of synthetic organic chemistry. This guide provides an in-depth analysis of the core reactions of **4-methyl-1-heptene**, focusing on the underlying mechanisms, experimental considerations, and product outcomes, tailored for researchers and professionals in the chemical and pharmaceutical sciences.

Catalytic Hydrogenation: Saturating the Double Bond

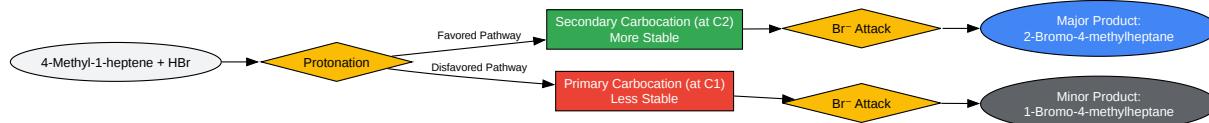
Catalytic hydrogenation is a fundamental addition reaction that converts an alkene into a corresponding alkane by adding molecular hydrogen (H_2) across the double bond. This process is exothermic and requires a metal catalyst to proceed at a practical rate.

Mechanism and Stereochemical Insights

The reaction occurs on the surface of a solid catalyst, typically palladium on carbon (Pd/C), platinum (Pt), or nickel (Ni).[\[5\]](#) Both the alkene and H_2 adsorb onto the catalyst surface. The

hydrogen atoms are then added to the same face of the double bond in a concerted fashion, a process known as **syn addition**.^[5]

For **4-methyl-1-heptene**, hydrogenation breaks the pi bond and forms two new C-H single bonds, yielding 4-methylheptane.^{[1][2]} If the starting material is enantiomerically pure, for instance, **(R)-4-methyl-1-heptene**, the hydrogenation reaction does not affect the existing chiral center at C4.^{[6][7]} Consequently, the product formed is **(R)-4-methylheptane**, which remains optically active.^[6]



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